

Application Notes and Protocols: Evaluating the Prophylactic Efficacy of Laninamivir Octanoate

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Compound of Interest

Compound Name: *Laninamivir octanoate*

Cat. No.: *B1674464*

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Introduction

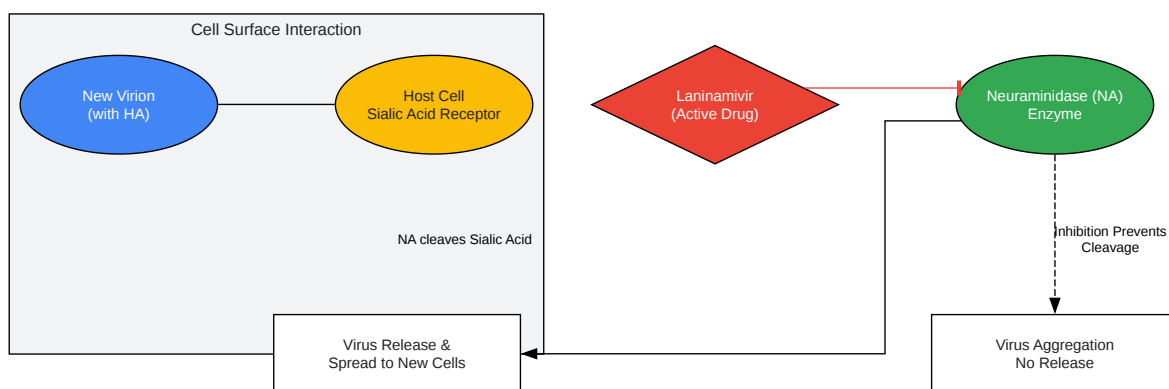
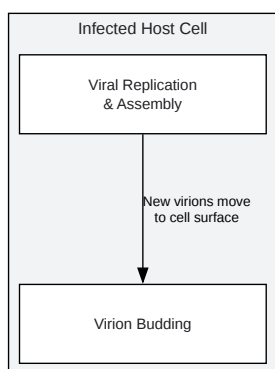
Laninamivir octanoate (brand name: Inavir) is a long-acting inhaled neuraminidase inhibitor used for the treatment and prophylaxis of influenza virus infection.[1][2] It is a prodrug that is hydrolyzed into its active form, laninamivir, in the respiratory tract.[1][3] The primary mechanism of action involves inhibiting the influenza virus neuraminidase (NA) enzyme, which is crucial for the release of progeny virus particles from infected cells, thereby halting the spread of the infection.[3] Due to its long-lasting effect, a single administration has been shown to be effective, offering a significant advantage for prophylaxis.[4][5]

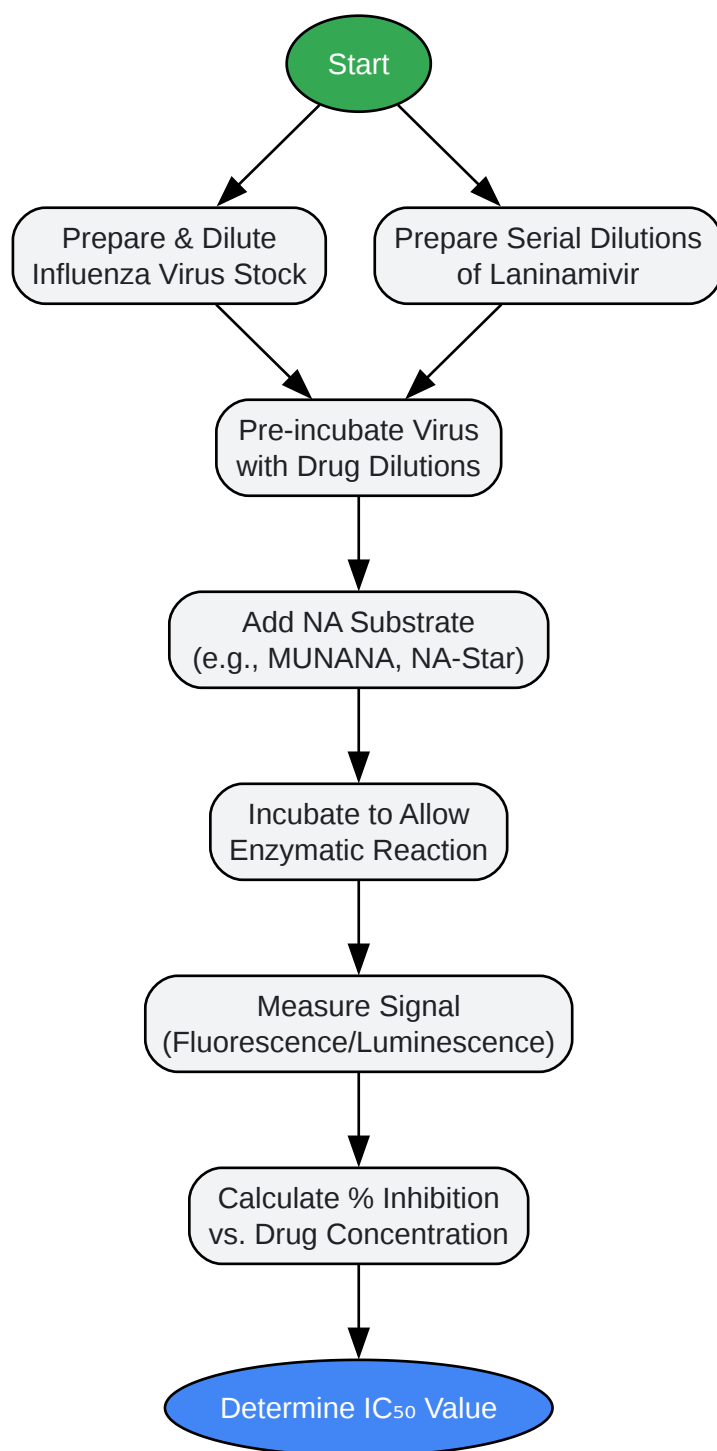
Evaluating the prophylactic efficacy of a drug like **Laninamivir octanoate** requires a multi-faceted approach, encompassing in vitro assays to determine its direct antiviral activity, in vivo studies in animal models to understand its effects in a living organism, and clinical trials to confirm its effectiveness in humans. These application notes provide detailed protocols and methodologies for researchers, scientists, and drug development professionals engaged in this evaluation process.

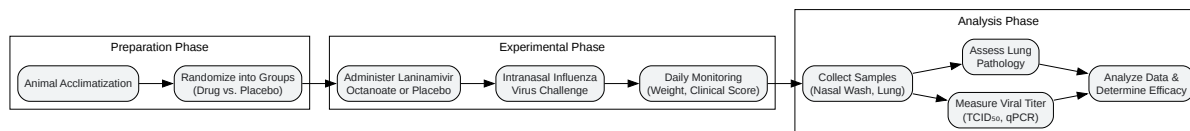
Mechanism of Action: Neuraminidase Inhibition

Laninamivir, the active metabolite of **Laninamivir octanoate**, is a potent inhibitor of the influenza neuraminidase enzyme. This enzyme cleaves sialic acid residues on the surface of the host cell, which the viral hemagglutinin (HA) protein binds to. This cleavage is essential for the release of newly formed virions from the infected cell surface. By competitively binding to the active site of the neuraminidase enzyme, laninamivir prevents this cleavage, causing new

virus particles to aggregate on the cell surface and preventing their release and subsequent infection of other cells.[3]







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